

Personal protective equipment for handling 2,5-Dimethylbenzaldehyde

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Compound of Interest

Compound Name: 2,5-Dimethylbenzaldehyde

Cat. No.: B165460

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Essential Safety and Handling Guide for 2,5-Dimethylbenzaldehyde

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This document provides critical, immediate safety protocols and logistical information for the handling and disposal of **2,5-Dimethylbenzaldehyde** (CAS No. 5779-94-2). Adherence to these step-by-step procedures is essential for minimizing risk and ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

2,5-Dimethylbenzaldehyde is a combustible liquid that can cause skin, eye, and respiratory irritation.^{[1][2]} In the event of a fire, thermal decomposition can release irritating gases and vapors.^[1] Therefore, the use of appropriate personal protective equipment is mandatory at all times.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Standard
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	Conforms to OSHA 29 CFR 1910.133 or European Standard EN166. [1]
Hand Protection	Chemical-resistant, impervious gloves. Inspect before use.	Follow glove manufacturer's specifications for breakthrough time.
Body Protection	Long-sleeved lab coat or other protective clothing to prevent skin exposure. [1]	N/A
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if ventilation is inadequate, exposure limits are exceeded, or irritation is experienced. [3]	N/A

Physical and Chemical Properties

A summary of key quantitative data for **2,5-Dimethylbenzaldehyde** is provided below for easy reference.

Table 2: Physical and Chemical Properties of **2,5-Dimethylbenzaldehyde**

Property	Value
Molecular Formula	C ₉ H ₁₀ O
Molecular Weight	134.17 g/mol [2]
Appearance	Colorless to yellow liquid [2]
Flash Point	87 °C / 188.6 °F [1]
Density	0.95 g/mL at 25 °C [4]
Boiling Point	104.5-106.5 °C at 14 mmHg [4]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for safely handling **2,5-Dimethylbenzaldehyde** and preventing exposure or contamination.

- Preparation:

- Ensure all operations are conducted in a well-ventilated area, preferably a chemical fume hood.
- Verify that a safety shower and eyewash station are easily accessible.
- Assemble all necessary PPE as detailed in Table 1.
- Have spill control materials, such as inert absorbent sand or silica gel, readily available.[1]

- Handling:

- Keep the chemical away from heat, sparks, open flames, and hot surfaces.[1]
- Ground and bond containers when transferring material to prevent static discharge.
- Avoid breathing vapors or mists.[1]
- Prevent contact with skin and eyes.
- Keep the container tightly closed when not in use.[1]

- Storage:

- Store in a cool, dry, and well-ventilated area.[1][5]
- Keep away from strong oxidizing agents and strong bases, which are incompatible materials.[1]
- The designated storage class is for combustible liquids.[4]

Emergency and Disposal Plan

Spill Response:

- Immediately remove all sources of ignition.[[1](#)][[5](#)]
- Evacuate non-essential personnel from the area.
- Wearing the appropriate PPE, contain the spill.
- Absorb the spill with an inert material (e.g., sand, silica gel, or universal binder).[[1](#)]
- Collect the absorbed material and place it into a suitable, closed container for disposal.[[1](#)][[5](#)]
- Clean the spill area thoroughly.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[[1](#)]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Seek medical attention if irritation develops or persists.[[1](#)]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[[1](#)]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Never give anything by mouth to an unconscious person. Seek immediate medical assistance.[[1](#)]

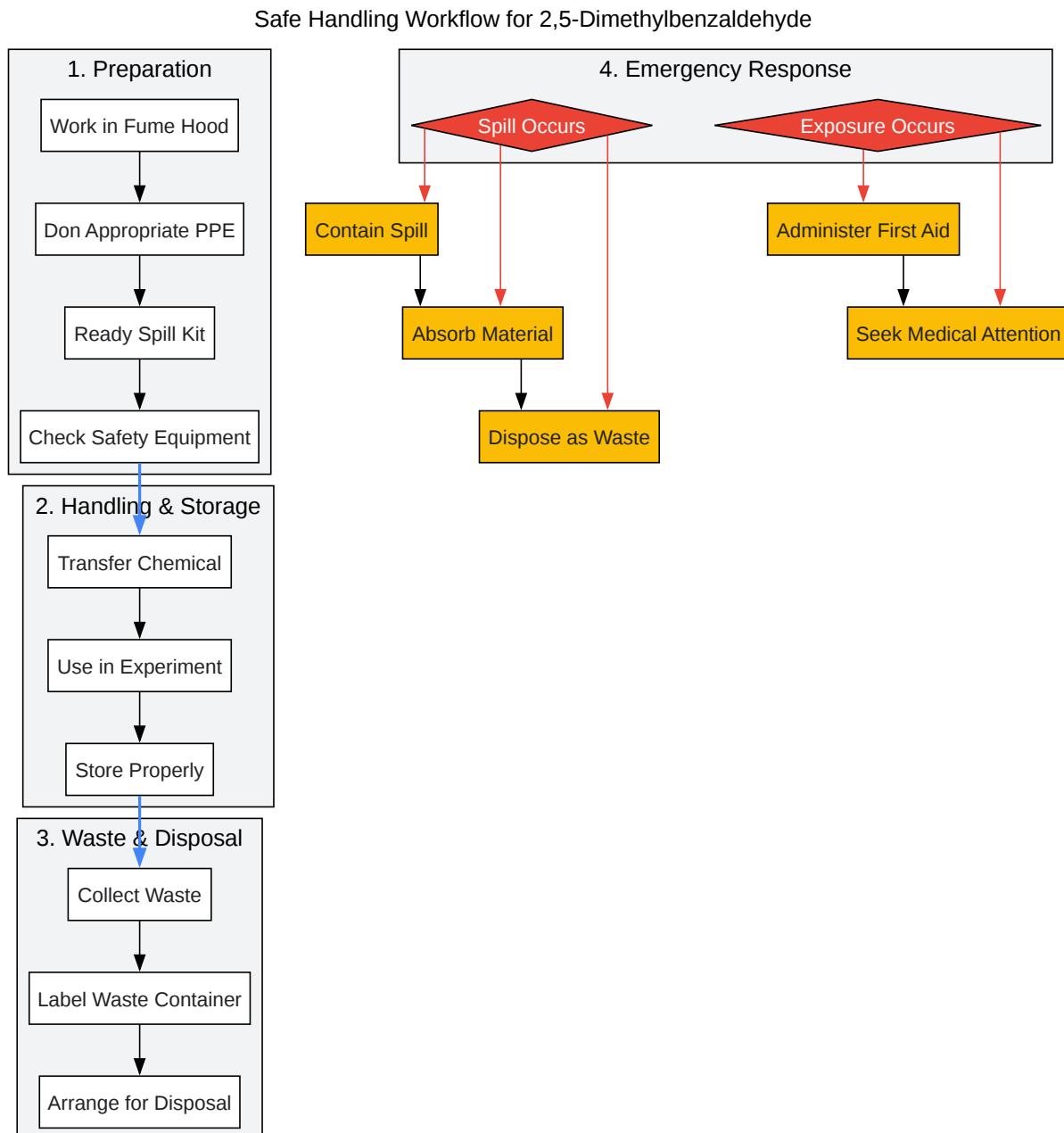
Disposal Plan:

- All waste containing **2,5-Dimethylbenzaldehyde** must be treated as hazardous waste.
- Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations.[[1](#)]
- The recommended disposal method is through a licensed disposal company.[[5](#)] This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[[5](#)]

- Do not dispose of the material down the drain.[5]
- Contaminated packaging should be disposed of as unused product.[5]

Workflow for Safe Handling

The following diagram illustrates the key procedural steps for the safe handling of **2,5-Dimethylbenzaldehyde**.

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Caption: A workflow diagram outlining the key steps for safely handling **2,5-Dimethylbenzaldehyde**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,5-Dimethylbenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165460#personal-protective-equipment-for-handling-2-5-dimethylbenzaldehyde]

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